

# A Comprehensive Technical Guide to 2-Hydroxy Ibuprofen-d6

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This technical guide provides an in-depth overview of **2-Hydroxy Ibuprofen-d6**, a deuterated metabolite of the widely used non-steroidal anti-inflammatory drug (NSAID), Ibuprofen. This document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its chemical properties, metabolic pathways, and relevant experimental protocols.

## **Core Data Summary**

The following table summarizes the key quantitative data for **2-Hydroxy Ibuprofen-d6**.

Parameter	Value	Reference(s)
CAS Number	1217055-71-4	[1][2][3][4][5][6][7]
Molecular Weight	228.32 g/mol	[1][2][4][6]
Molecular Formula	C13H12D6O3	[1][3][7]

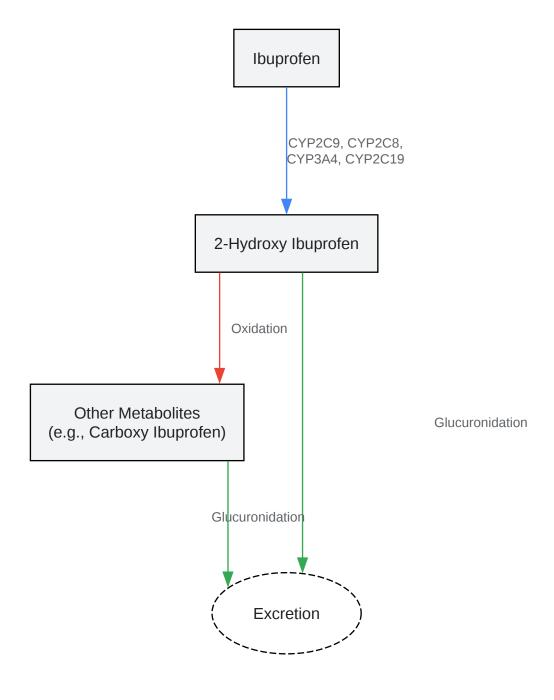
# Ibuprofen Metabolism and the Formation of 2-Hydroxy Ibuprofen

Ibuprofen is primarily metabolized in the liver through oxidation, a process catalyzed by Cytochrome P450 (CYP) enzymes.[8][9] The formation of 2-Hydroxy Ibuprofen is a major metabolic step.



The primary enzyme responsible for the hydroxylation of ibuprofen to its metabolites, including 2-Hydroxy Ibuprofen, is CYP2C9.[9] Other isoforms such as CYP2C8, CYP2C19, and CYP3A4 also contribute to this metabolic conversion.[1][2] 2-Hydroxy Ibuprofen is considered to be a pharmacologically inactive metabolite.[2] Following its formation, 2-Hydroxy Ibuprofen can be further metabolized, for instance, through oxidation to carboxy-ibuprofen or by undergoing Phase II conjugation reactions, such as glucuronidation, to facilitate its excretion.[8][9]

The metabolic pathway from Ibuprofen to 2-Hydroxy Ibuprofen is depicted in the following diagram.





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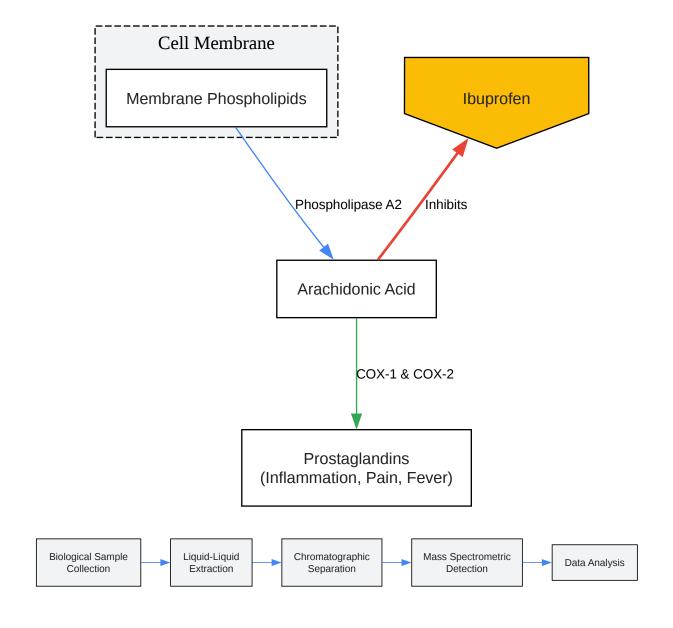
Caption: Metabolic pathway of Ibuprofen to 2-Hydroxy Ibuprofen.

# Pharmacological Context: Ibuprofen and the Prostaglandin Pathway

While 2-Hydroxy Ibuprofen itself is largely inactive, the parent compound, Ibuprofen, exerts its anti-inflammatory, analgesic, and antipyretic effects by inhibiting the cyclooxygenase (COX) enzymes, COX-1 and COX-2.[10] These enzymes are crucial for the conversion of arachidonic acid into prostaglandins, which are key mediators of inflammation, pain, and fever.[10]

The following diagram illustrates the prostaglandin synthesis pathway and the inhibitory action of Ibuprofen.





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